

A Technical Guide to the Physicochemical Characteristics of L-Lysine Sulfate Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Lysine sulfate*

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Abstract

L-Lysine sulfate is a commercially significant salt of the essential amino acid L-lysine, widely utilized in the pharmaceutical, animal nutrition, and food industries. A thorough understanding of its physicochemical characteristics is paramount for formulation development, quality control, and ensuring optimal performance in its various applications. This technical guide provides a comprehensive overview of the core physicochemical properties of **L-Lysine sulfate** powder, including its solubility, stability, pH, and particle characteristics. Detailed experimental protocols for the determination of these properties are also presented, alongside visual representations of key experimental workflows and degradation pathways to facilitate a deeper understanding.

Introduction

L-Lysine is an essential amino acid that plays a crucial role in protein synthesis, calcium absorption, and the production of hormones, enzymes, and antibodies. Due to its importance, it is widely supplemented in various formulations. L-Lysine is often produced in a salt form to enhance its stability and handling properties. **L-Lysine sulfate** is one such salt, offering advantages in terms of cost-effectiveness and bioavailability.^[1] This guide focuses on the detailed physicochemical characterization of **L-Lysine sulfate** powder, providing critical data and methodologies for professionals in research and development.

Physicochemical Properties

The physical and chemical properties of **L-Lysine sulfate** powder are critical determinants of its behavior in different environments and formulations. A summary of these properties is presented below.

General Properties

L-Lysine sulfate is typically a light to dark brown granular or crystalline powder.^{[2][3]} It is known to be hygroscopic, meaning it can absorb moisture from the surrounding environment, which necessitates storage in dry conditions to prevent caking.^[2]

Property	Description	References
Appearance	Light to dark brown granules or powder.	^{[2][3]}
Odor	Odorless to specific odor.	^{[3][4]}
Hygroscopicity	Hygroscopic; requires dry storage.	^[2]

Solubility

L-Lysine sulfate exhibits high solubility in water, a key characteristic for its use in aqueous formulations and for its bioavailability.^{[2][5]} Its solubility is influenced by temperature and pH. In contrast, it is generally insoluble in organic solvents like ethanol, methanol, and acetone.^[5]

Solvent	Solubility	Temperature (°C)	References
Water	Highly soluble, ≥300 g/L	20	^[6]
Water	360 g/L	30	^[7]
Ethanol	Generally insoluble	Not Specified	^[5]
Methanol	Generally insoluble	Not Specified	^[5]
Acetone	Generally insoluble	Not Specified	^[5]

pH

The pH of an aqueous solution of **L-Lysine sulfate** is typically in the acidic to neutral range.

Concentration	pH Range	References
10% solution	5.0 - 6.5	[6]
10% solution	3.0 - 6.0	[4]
10% solution	3.5 - 4.3	[8]

Powder Characteristics

The physical properties of the powder, such as particle size, density, and flowability, are crucial for handling, processing, and formulation development.

Parameter	Value	References
Bulk Density	650 - 850 kg/m ³ (0.65 - 0.85 g/mL)	[9][10]
Particle Size Distribution	min. 90% between 300 – 1600 µm	[9]
Particle Size Distribution	0.4% to 1.7% of particles < 300 µm diameter	[8]
Angle of Repose	25°	[9]

Stability

L-Lysine sulfate is considered to be a stable salt form of L-lysine, particularly when compared to the free base which is more prone to degradation.[1] It exhibits good thermal stability and, when stored in unopened packaging under recommended conditions (cool and dry), it has a shelf life of at least two years.[9][10]

Stability studies have shown no significant loss of **L-lysine sulfate** when stored in sealed bags at 25°C for 2 years.[8] When incorporated into a vitamin/mineral premixture and stored under

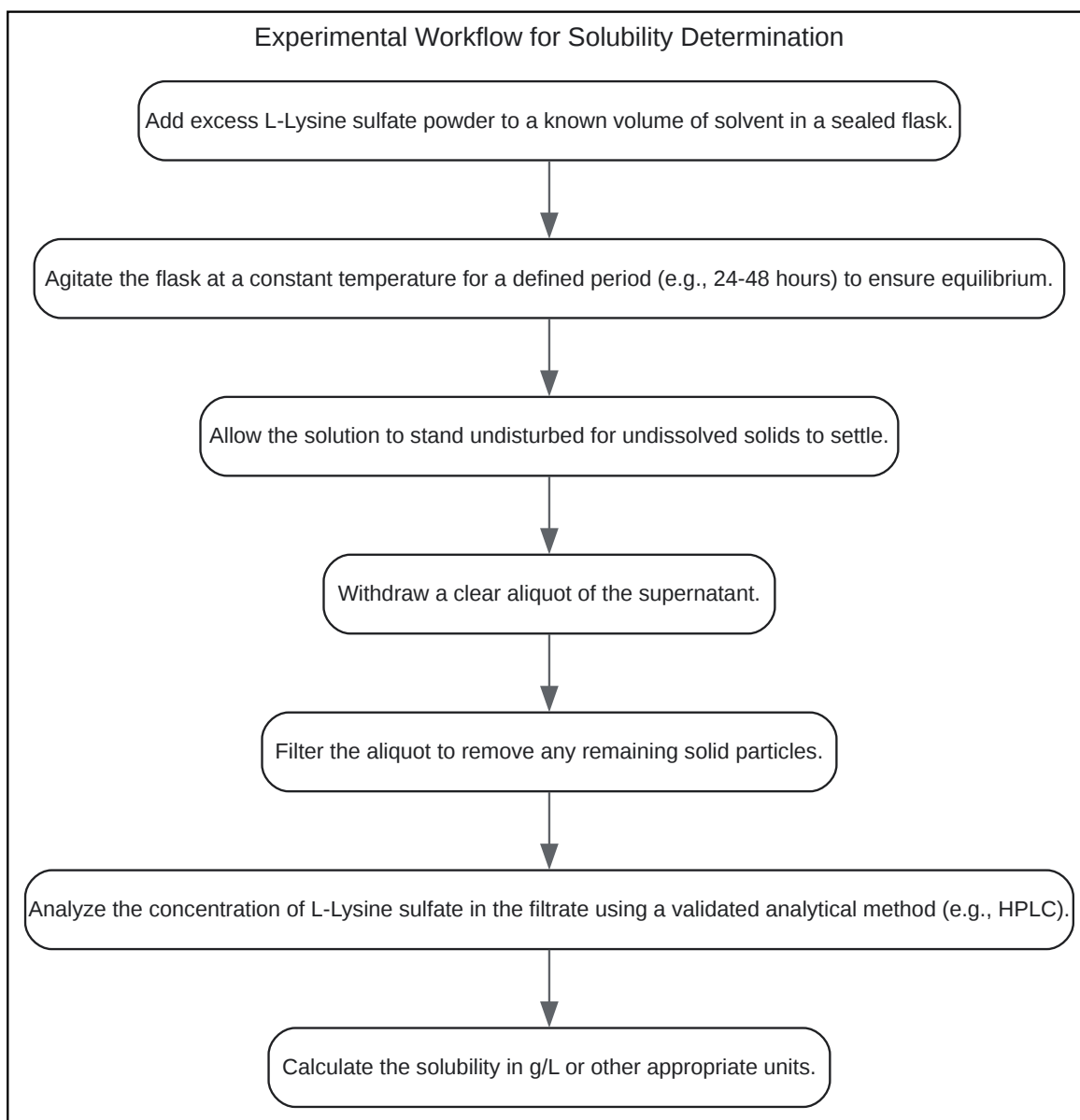
the same conditions, no losses were detected.[8] In a compound mash feed, no losses in total lysine were observed after 3 months at 25°C.[8]

Experimental Protocols

Accurate and reproducible characterization of **L-Lysine sulfate** powder relies on standardized experimental protocols. This section details the methodologies for determining key physicochemical properties.

Solubility Determination

The equilibrium solubility of **L-Lysine sulfate** can be determined by the shake-flask method.

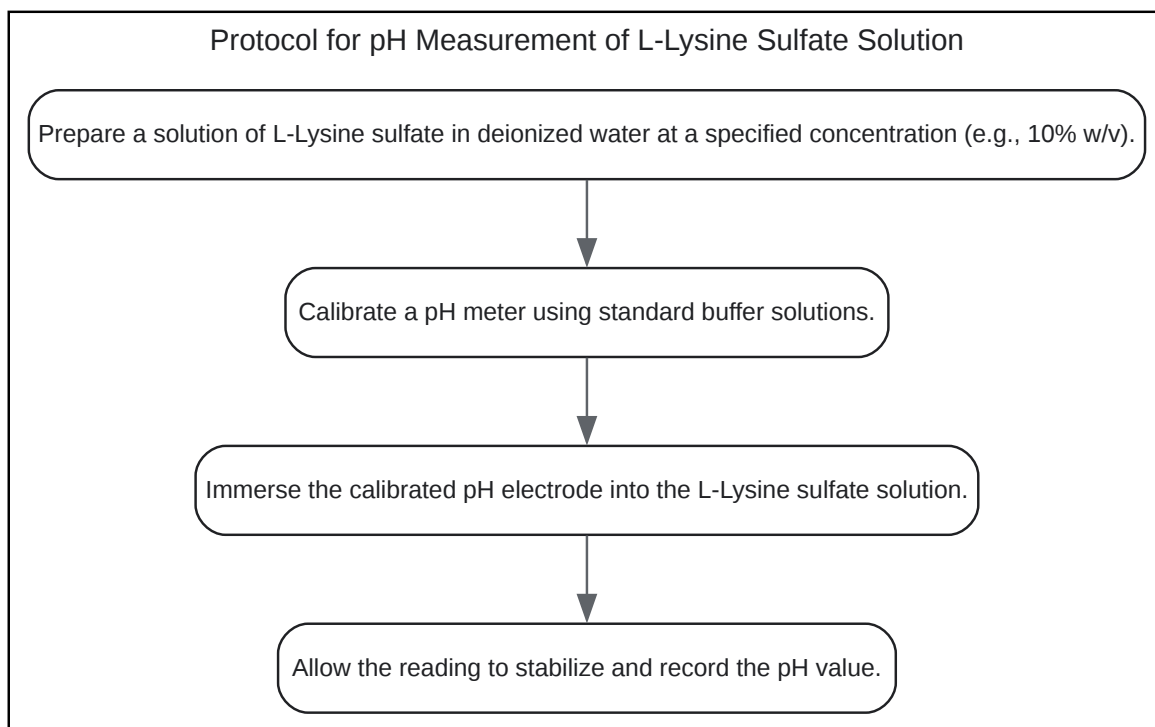


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Caption: Workflow for determining the equilibrium solubility of **L-Lysine sulfate**.

pH Measurement

The pH of an aqueous solution of **L-Lysine sulfate** is a critical parameter.

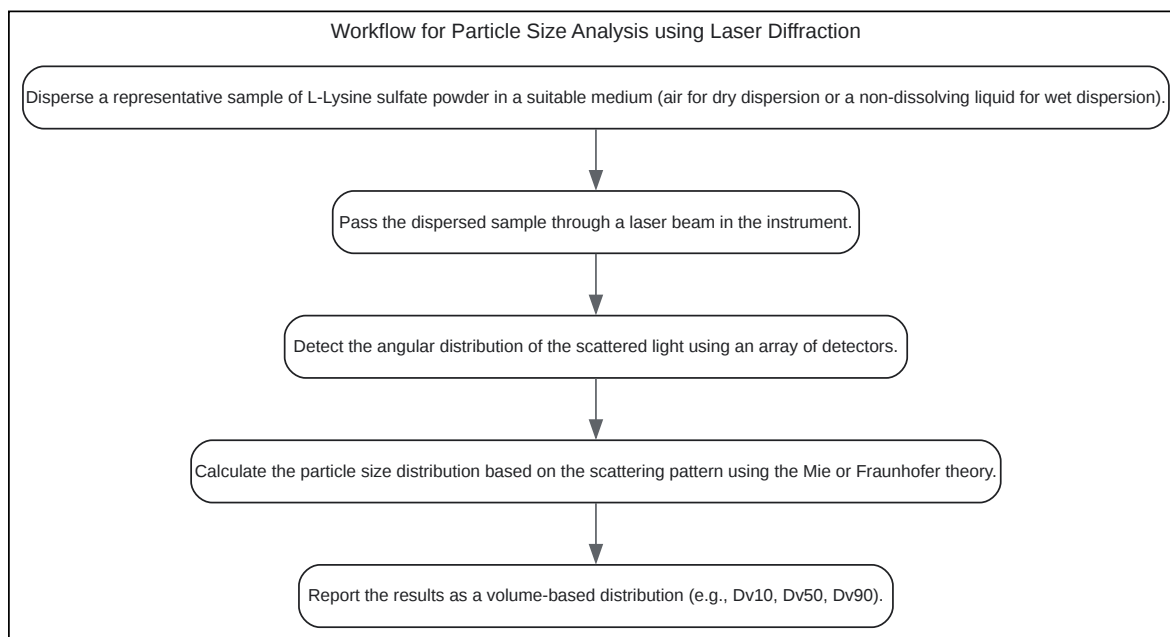


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Caption: Standard procedure for measuring the pH of an **L-Lysine sulfate** solution.

Particle Size Analysis by Laser Diffraction

Laser diffraction is a common technique for determining the particle size distribution of powders.

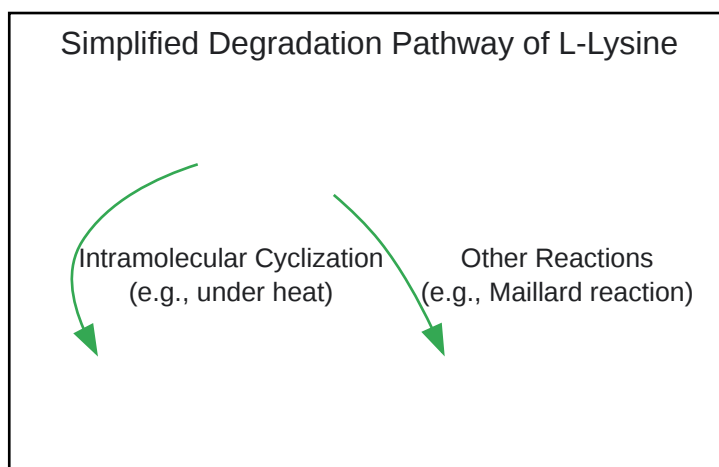


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Caption: General workflow for particle size analysis by laser diffraction.

Degradation Pathway

While **L-Lysine sulfate** is relatively stable, under certain stress conditions such as high temperature or extreme pH, L-lysine can undergo degradation. One of the primary degradation pathways involves the formation of lysine lactam.



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Caption: A simplified representation of a potential degradation pathway for L-Lysine.

Conclusion

This technical guide has provided a detailed overview of the essential physicochemical characteristics of **L-Lysine sulfate** powder. The data presented in the tables, along with the experimental protocols and visual workflows, offer a valuable resource for researchers, scientists, and drug development professionals. A comprehensive understanding of these properties is fundamental for the successful formulation, quality control, and application of **L-Lysine sulfate** in various industries. Further research into the temperature-dependent solubility profile and detailed degradation kinetics under various stress conditions would provide an even more complete picture of this important compound.

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